

# Spinetoram Phytotoxicity on Non-Target Plants: A Technical Support Guide

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## Compound of Interest

Compound Name: **Spinetoram**

Cat. No.: **B1464634**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding **spinetoram** phytotoxicity on non-target plants. All information is presented in a practical question-and-answer format to directly address potential issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

**Q1:** What is the general consensus on the phytotoxicity of **spinetoram** to non-target plants?

**A1:** **Spinetoram** is widely regarded as having a high degree of safety for a broad range of crops.<sup>[1][2]</sup> Official trials and numerous field studies have consistently reported a lack of phytotoxicity on various vegetables, fruits, and ornamental plants.<sup>[1][3]</sup>

**Q2:** Have any specific phytotoxicity symptoms been reported for **spinetoram** on non-target plants?

**A2:** The majority of studies have found no evidence of phytotoxicity. In comprehensive studies on crops such as okra, brinjal, tomato, and cotton, no phytotoxic symptoms like leaf injury, wilting, vein clearing, necrosis, epinasty, or hyponasty were observed, even when **spinetoram** was applied at concentrations higher than the recommended rates.<sup>[4]</sup> One report mentioned very minor, unspecified phytotoxicity on two ornamental species, but detailed information is not readily available, suggesting such occurrences are rare and likely insignificant.

Q3: Can **spinetoram** have any positive effects on non-target plants?

A3: Interestingly, some studies have indicated a "phytotoxic" effect of **spinetoram** on certain plants. This means that instead of causing harm, the application of **spinetoram** was associated with positive growth responses, such as increased plant height, chlorophyll content, and stem girth in crops like okra, brinjal, and tomato.[4]

Q4: What are the recommended application rates of **spinetoram** for ornamental plants to minimize phytotoxicity risk?

A4: For ornamental plants, a spray solution concentration of 0.02% to 0.05% is generally recommended.[5] Adhering to the label's recommended dosage is crucial for ensuring plant safety.

## Troubleshooting Guide

Problem: I am observing leaf spotting and yellowing on my ornamental plants after applying **spinetoram**. Is this phytotoxicity?

Possible Causes and Solutions:

- Incorrect Dosage: Applying **spinetoram** at a concentration higher than recommended can increase the risk of phytotoxicity.
  - Solution: Verify the concentration of your spray solution and ensure it aligns with the recommended rates for your specific plant species. Always calibrate your spray equipment to ensure accurate application.
- Environmental Stress: Plants under stress from drought, high temperatures (above 85°F or 30°C), or high humidity are more susceptible to chemical injury.[6][7]
  - Solution: Avoid applying **spinetoram** to plants that are visibly stressed. Apply during cooler parts of the day, such as the early morning, to allow for slow drying without heat stress.
- Tank Mixing Incompatibility: Mixing **spinetoram** with other pesticides, adjuvants, or fertilizers can sometimes lead to phytotoxic reactions.

- Solution: Before applying a new tank mix, it is advisable to perform a jar test to check for physical compatibility. Additionally, test the mixture on a small batch of plants before treating the entire crop.
- Sensitive Species or Cultivars: Some plant species or varieties are inherently more sensitive to certain chemicals.

- Solution: When using **spinetoram** on a new plant species or cultivar for the first time, it is best practice to conduct a small-scale trial on a few plants and observe for any adverse effects over several days before widespread application.

## Data on Spinetoram Phytotoxicity

The following tables summarize findings from various studies on the phytotoxicity of **spinetoram** on different non-target plants.

Crop	Application Rate (a.i./ha)	Observed Phytotoxicity Symptoms	Reference
Okra	54g and 108g	None (leaf injury, wilting, vein clearing, necrosis, epinasty, hyponasty)	[4]
Brinjal	54g and 108g	None (leaf injury, wilting, vein clearing, necrosis, epinasty, hyponasty)	[4]
Tomato	54g and 108g	None (leaf injury, wilting, vein clearing, necrosis, epinasty, hyponasty)	[4]
Cotton	72g	None (necrosis, epinasty, hyponasty, leaf injury, wilting, vein clearing)	
Onion	up to 45g	None	
Cabbage	up to 54g	None	
Greengram	144g (in combination)	None (leaf injury, wilting, vein clearing, necrosis, epinasty, hyponasty)	[8]

## Experimental Protocols

### Protocol for Assessing **Spinetoram** Phytotoxicity on Ornamental Plants

This protocol outlines a standardized methodology for evaluating the potential phytotoxicity of **spinetoram** on non-target ornamental plant species.

#### 1. Plant Material and Acclimatization:

- Select healthy, uniform, and well-established plants of the desired ornamental species.
- Acclimatize the plants to the greenhouse or growth chamber conditions for at least two weeks prior to the experiment.

#### 2. Experimental Design:

- Employ a completely randomized design (CRD) with a minimum of five replicate plants per treatment group.
- Include the following treatment groups:
  - Untreated Control (sprayed with water only)
  - **Spinetoram** at the recommended application rate (e.g., 0.02% solution)
  - **Spinetoram** at a 2x or higher application rate to assess the margin of safety.

#### 3. Application of **Spinetoram**:

- Apply the treatments as a foliar spray to the point of runoff, ensuring thorough coverage of all plant surfaces, including the undersides of leaves.
- Use a calibrated sprayer to ensure accurate and uniform application.
- Conduct applications during the morning to allow for gradual drying.

#### 4. Data Collection and Evaluation:

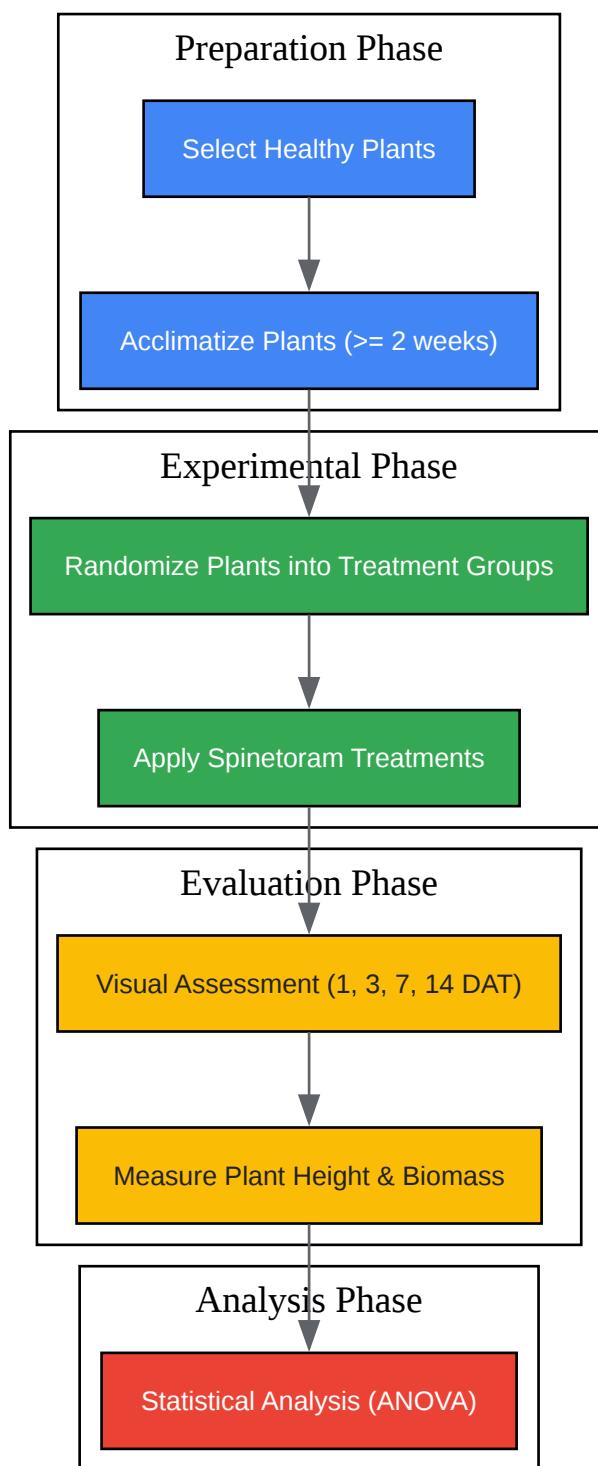
- Visually assess the plants for any signs of phytotoxicity at 1, 3, 7, and 14 days after treatment.
- Use a 0-10 rating scale for visual assessment, where 0 indicates no injury and 10 indicates complete plant death.
- Record the presence and severity of specific symptoms, including:

- Chlorosis (yellowing)
- Necrosis (tissue death)
- Leaf distortion (curling, cupping)
- Stunting
- Epinasty (downward bending of leaves)
- Hyponasty (upward bending of leaves)
- Measure plant height and biomass (fresh and dry weight) at the end of the experimental period.

#### 5. Statistical Analysis:

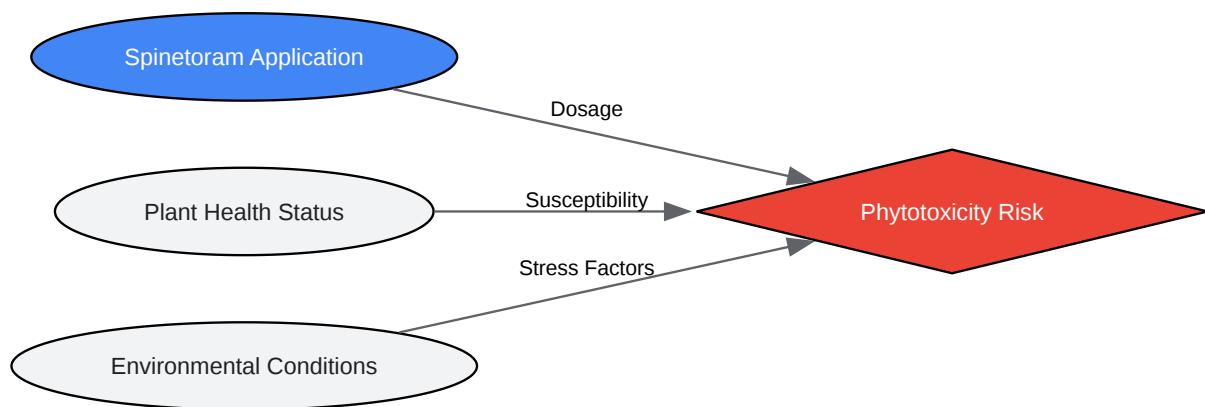
- Analyze the data using Analysis of Variance (ANOVA) to determine if there are significant differences between the treatment groups.
- If significant differences are found, use a post-hoc test (e.g., Tukey's HSD) to compare the means.

## Visualizations



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Caption: Experimental workflow for assessing **spinetoram** phytotoxicity.



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Caption: Factors influencing the risk of **spinetoram** phytotoxicity.

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